

# role of ARHGAP27 in Rho GTPase signaling

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Compound of Interest

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An In-depth Technical Guide on the Role of ARHGAP27 in Rho GTPase Signaling

Audience: Researchers, scientists, and drug development professionals.

## **Executive Summary**

Rho GTPase Activating Protein 27 (ARHGAP27) is a multi-domain protein that functions as a key negative regulator of the Rho family of small GTPases.[1][2] By accelerating the intrinsic GTP hydrolysis of its target GTPases, primarily Rac1 and Cdc42, ARHGAP27 switches them from an active, GTP-bound state to an inactive, GDP-bound state.[3][4][5] This regulatory role positions ARHGAP27 as a critical node in signaling pathways that control fundamental cellular processes, including actin cytoskeleton dynamics, cell motility, migration, and clathrin-mediated endocytosis.[1][6][7] Dysregulation of ARHGAP27 expression or function is implicated in a range of pathologies, including various cancers, neurological disorders like Autism Spectrum Disorder (ASD) and Parkinson's disease, and cardiovascular conditions.[1][6] This document provides a comprehensive technical overview of ARHGAP27, its mechanism of action within Rho GTPase signaling, its cellular functions, disease relevance, and the experimental protocols used for its study.

## **Molecular Architecture of ARHGAP27**

ARHGAP27 is a protein characterized by a conserved modular architecture, which facilitates its interaction with various signaling partners and dictates its subcellular localization and regulatory functions.[6][8]

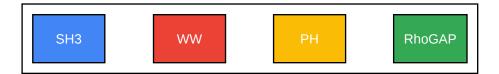


## **Protein Domains**

The protein structure incorporates several key functional domains:[6][8]

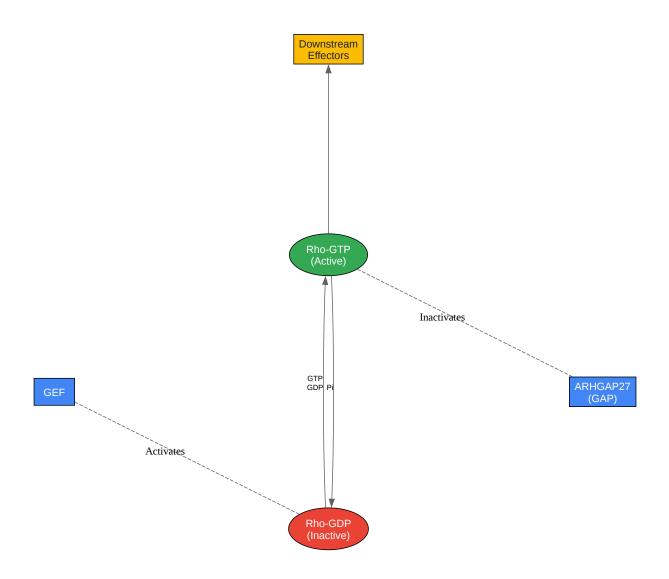
- SH3 (Src Homology 3) Domain: Typically mediates protein-protein interactions by binding to proline-rich sequences in other proteins.
- WW Domain: Also involved in protein-protein interactions, often by recognizing proline-rich or proline-tyrosine motifs.
- PH (Pleckstrin Homology) Domain: Binds to phosphoinositides, enabling the protein to be recruited to cellular membranes.
- RhoGAP (Rho GTPase Activating Protein) Domain: The catalytic domain responsible for enhancing the GTPase activity of its target Rho proteins.



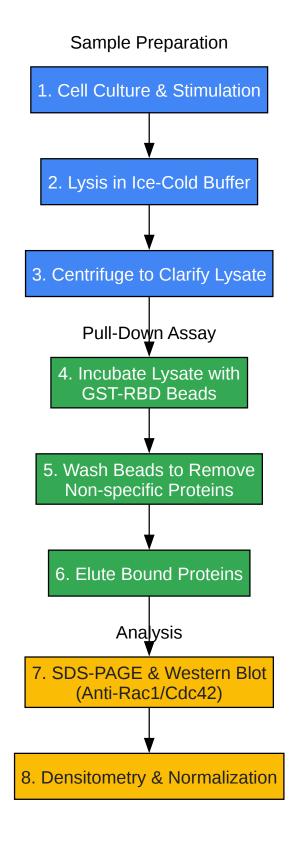


N-term
SH3
WW
PH
RhoGAP
C-term









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